

1-(2-Amino-3,5-dibromophenyl)ethanone safety and handling precautions

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Compound of Interest

Compound Name: 1-(2-Amino-3,5-dibromophenyl)ethanone

Cat. No.: B173223

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An In-depth Technical Guide to the Safety and Handling of **1-(2-Amino-3,5-dibromophenyl)ethanone**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. It is compiled from available safety data for **1-(2-Amino-3,5-dibromophenyl)ethanone** and structurally similar compounds. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

Chemical Identification

1-(2-Amino-3,5-dibromophenyl)ethanone is a substituted aromatic ketone. Its structure suggests its utility as a building block in organic and medicinal chemistry.

Property	Value
IUPAC Name	1-(2-Amino-3,5-dibromophenyl)ethanone
CAS Number	13445-89-1
Molecular Formula	C ₈ H ₇ Br ₂ NO[1]
Molecular Weight	292.96 g/mol [1]
Purity	~98%[1]
Physical Form	Solid, powder

Hazard Identification and Classification

While a comprehensive GHS classification for **1-(2-Amino-3,5-dibromophenyl)ethanone** is not consistently available across all sources, data from structurally related compounds, such as 2'-Amino-5'-bromoacetophenone and other aminobromophenyl derivatives, indicate the following potential hazards. The primary routes of exposure are inhalation, skin contact, and eye contact.

Signal Word: Warning[2][3]

GHS Hazard Pictograms:


 alt text

Table 1: GHS Hazard and Precautionary Statements for Structurally Similar Compounds

Code	Statement	Classification	Source(s)
H302	Harmful if swallowed.	Acute Toxicity, Oral (Category 4)	[2] [3]
H312	Harmful in contact with skin.	Acute Toxicity, Dermal (Category 4)	[2]
H315	Causes skin irritation.	Skin Corrosion/Irritation (Category 2)	[2] [3]
H319	Causes serious eye irritation.	Serious Eye Damage/Eye Irritation (Category 2)	[2] [3]
H332	Harmful if inhaled.	Acute Toxicity, Inhalation (Category 4)	[2]
H335	May cause respiratory irritation.	Specific Target Organ Toxicity — Single Exposure (Category 3)	[2] [3]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	Prevention	[2] [4]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	Prevention	[2] [3]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	Response	[2] [4]
P304 + P340	IF INHALED: Remove person to fresh air and	Response	[2] [4]

	keep comfortable for breathing.		
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	Response	[2] [4]
P312	Call a POISON CENTER or doctor/physician if you feel unwell.	Response	[2] [5]

Safety and Handling Protocols

Adherence to strict safety protocols is mandatory when handling this compound. The following workflow outlines the critical steps for minimizing exposure and ensuring a safe laboratory environment.

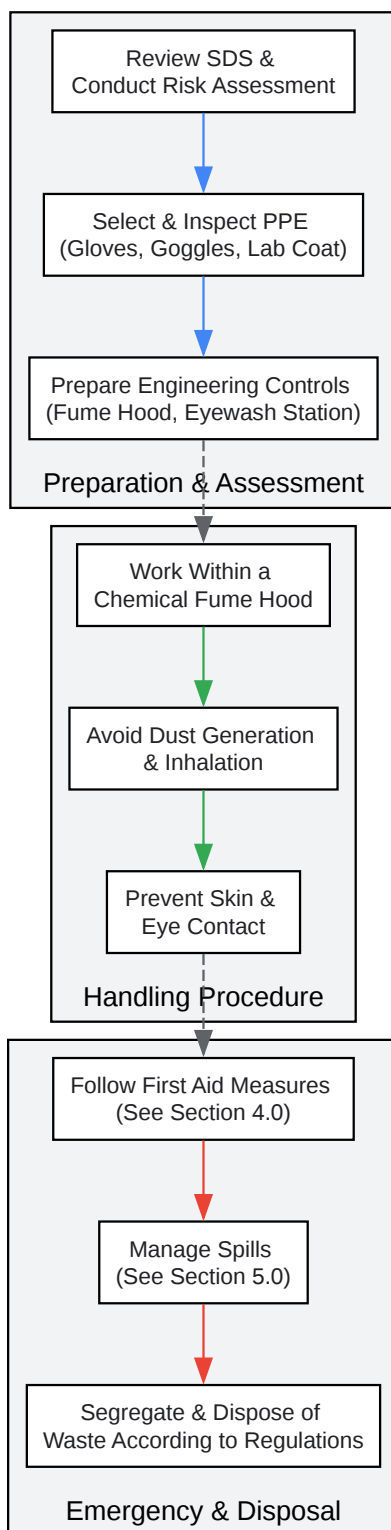


Diagram 1: Chemical Safety & Handling Workflow

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Diagram 1: Logical workflow for safe chemical handling.

Engineering Controls

- Fume Hood: All handling of **1-(2-Amino-3,5-dibromophenyl)ethanone** powder should be performed in a certified chemical fume hood to prevent inhalation of dust.[2]
- Ventilation: Ensure adequate general laboratory ventilation.[6]
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[6]

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use. Wear a lab coat to prevent skin contact.[2]
- Respiratory Protection: If dust formation is unavoidable, a NIOSH/MSHA-approved air-purifying respirator with an appropriate particulate filter (e.g., N95) is necessary.[7]

Hygiene Measures

- Wash hands thoroughly after handling and before eating, drinking, or smoking.[2]
- Remove contaminated clothing and wash it before reuse.[6]
- Avoid ingestion and inhalation. Do not get in eyes, on skin, or on clothing.[2]

First Aid Measures

In case of exposure, seek immediate medical attention and provide the attending physician with the Safety Data Sheet.

- Inhalation: Remove the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, give artificial respiration.[8][9][10]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[8][10]

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so.[\[2\]](#)[\[8\]](#)
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink two glasses of water. Never give anything by mouth to an unconscious person.[\[10\]](#)[\[11\]](#)

Accidental Release and Firefighting

Accidental Release Measures

- **Personal Precautions:** Evacuate non-essential personnel. Ensure adequate ventilation and wear appropriate PPE as described in Section 3.2. Avoid breathing dust and prevent contact with skin and eyes.[\[8\]](#)
- **Containment and Cleaning:** For a dry spill, carefully sweep or scoop up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[2\]](#) Do not let the product enter drains or waterways.[\[8\]](#)
- **Environmental Precautions:** Prevent further leakage or spillage if it is safe to do so. Discharge into the environment must be avoided.[\[8\]](#)

Firefighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[8\]](#)[\[11\]](#)
- **Specific Hazards:** Thermal decomposition may produce irritating and toxic gases and vapors, including nitrogen oxides (NO_x), carbon oxides (CO, CO₂), and hydrogen bromide gas.[\[2\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)[\[11\]](#)

Storage and Disposal

- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[6\]](#) Keep away from incompatible substances such as strong oxidizing agents.

- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Chemical waste should be handled by a licensed professional waste disposal service.

Experimental Protocol: General Handling Workflow

While specific experimental protocols involving **1-(2-Amino-3,5-dibromophenyl)ethanone** are application-dependent, the following diagram illustrates a generalized workflow for its use as a solid reagent in a chemical synthesis, emphasizing safety at each step.

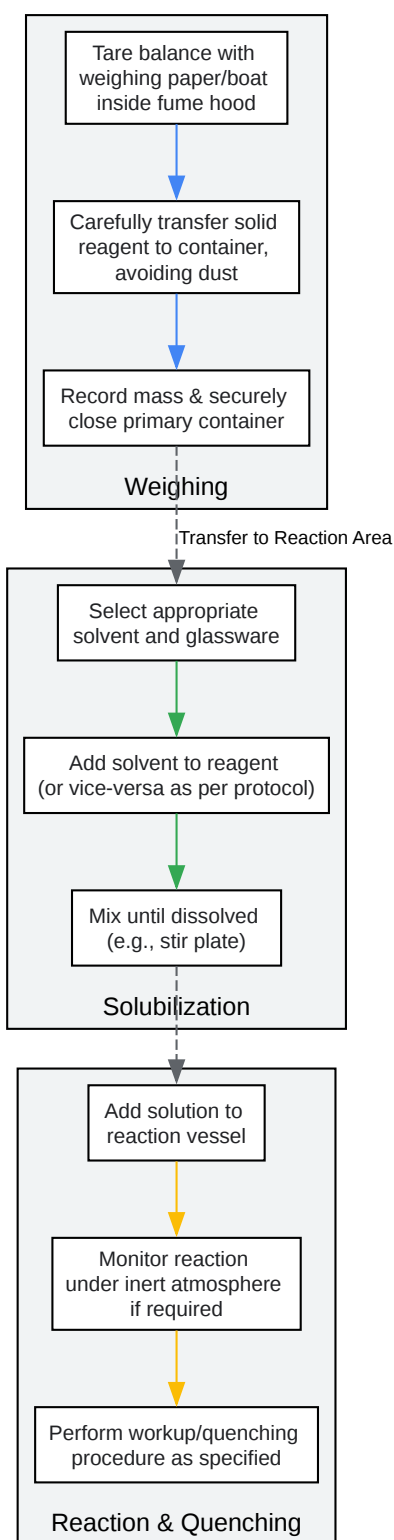


Diagram 2: General Lab Workflow for a Solid Reagent

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Diagram 2: A generalized experimental workflow.

Methodology:

- Preparation: All operations are to be conducted within a chemical fume hood. Assemble all necessary glassware, reagents, and equipment.
- Weighing: Place a weighing boat on an analytical balance and tare it. Carefully add the required amount of **1-(2-Amino-3,5-dibromophenyl)ethanone** to the boat. Promptly and securely close the main reagent container.
- Solubilization: Transfer the weighed solid to an appropriate reaction flask. Add the specified solvent slowly to dissolve the compound, using magnetic stirring if necessary.
- Reaction: Add the resulting solution to the main reaction mixture according to the specific synthetic protocol.
- Decontamination: Thoroughly clean all glassware and surfaces that have come into contact with the chemical. Dispose of all contaminated materials (gloves, weighing boats, etc.) in the designated solid hazardous waste container.

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